

# Tenovin-1 solvent and solubility for experiments

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Tenovin-1

CAS No.: 380315-80-0

Cat. No.: S548219

Get Quote

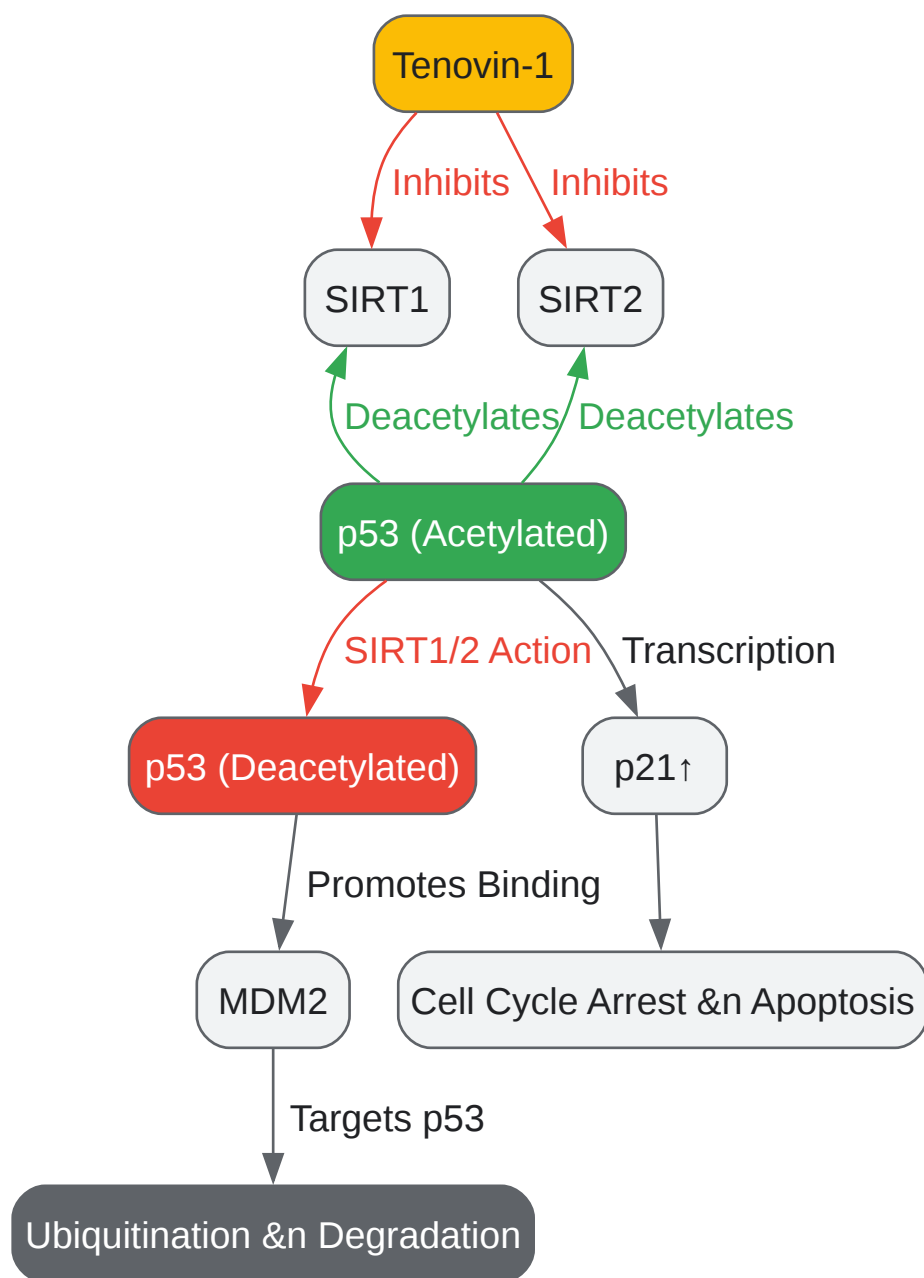
## Chemical Properties & Solubility

**Tenovin-1** (CAS 380315-80-0) has a molecular weight of 369.48 g/mol and the chemical formula  $C_{20}H_{23}N_3O_2S$  [1] [2] [3]. Its key solubility characteristics are summarized in the table below.

Solvent	Solubility	Details / Concentration
Dimethyl Sulfoxide (DMSO)	Soluble	74 mg/mL (200.28 mM) [2]; 100 mg/mL (270.65 mM) [4].
Water	Insoluble	<1 mg/mL [2] [5] [3].
Ethanol	Insoluble	<1 mg/mL [2] [4].

## Biological Activity and Experimental Protocols

**Tenovin-1** is a cell-permeable compound that activates p53 by inhibiting the deacetylase activity of SIRT1 and SIRT2, thereby protecting p53 from MDM2-mediated degradation [1] [2] [3]. Treatment leads to elevated levels of p53 and its downstream target p21, repressing cell growth and inducing apoptosis in tumor cells with functional p53 [1] [5].



[Click to download full resolution via product page](#)

*Diagram: Mechanism of Action of **Tenovin-1**. **Tenovin-1** inhibits SIRT1 and SIRT2, leading to increased levels of acetylated p53, which is protected from MDM2-mediated degradation. The stabilized p53 then transactivates target genes like p21, inducing cell cycle arrest and apoptosis.*

## In Vitro Cell-Based Assays

The following table summarizes a general protocol for assessing **Tenovin-1**'s effects on cell viability [2] [4].

Step	Parameter	Details
<b>1. Stock Solution</b>	Preparation	Dissolve in DMSO to create a high-concentration stock (e.g., 10-100 mM).
	Storage	Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles [4] [6].
<b>2. Working Solution</b>	Preparation	Dilute stock solution into culture medium. Final DMSO concentration should be low (e.g., ≤0.1%) to avoid solvent toxicity.
	Typical Concentration	1-10 µM is commonly used, but dose-response experiments should be performed [2].
<b>3. Cell Treatment</b>	Incubation Time	4 days for viability assays; as little as 2 hours for p53 protein elevation [2] [3].
<b>4. Viability Assay</b>	Method	Use MTT, trypan blue exclusion, or Giemsa staining [2].

## In Vivo Animal Studies

The table below outlines a protocol from a study investigating **Tenovin-1**'s effects on renal fibrosis in Zucker Diabetic Fatty (ZDF) rats [7].

Step	Parameter	Details
<b>1. Formulation</b>	Preparation	Due to water insolubility, prepare as a suspension for intraperitoneal (i.p.) injection [7] [6].
	Alternative Solution	For a solution, Tenovin-1 can be dissolved in 10% DMSO + 90% Corn Oil [4].

Step	Parameter	Details
2. Dosage & Administration	Animal Model	HFD-induced ZDF rats [7].
	Dosage	45 mg/kg [7]. Other studies have used 92.5 mg/kg in SCID mice [2].
	Route & Frequency	Intraperitoneal (i.p.) injection, daily for ten weeks [7].
3. Efficacy Assessment	Blood Analysis	Measure glucose, BUN, serum creatinine, inflammatory cytokines [7].
	Tissue Analysis	Histopathology of kidney, pancreas; analysis of ECM proteins and apoptosis markers [7].

## Critical Experimental Considerations

- **Solubility Limitations:** **Tenovin-1**'s insolubility in aqueous buffers is a major constraint. Vigorous vortexing and brief sonication may be needed to fully dissolve the compound in DMSO [4]. For *in vivo* studies, proper suspension is critical.
- **Solution Stability:** Stock solutions in DMSO are stable at -20°C for months, but aqueous solutions or working dilutions should be prepared fresh and not stored for extended periods [4] [3].
- **Off-Target Effects:** **Tenovin-1** is also a reported inhibitor of dihydroorotate dehydrogenase (DHODH), an enzyme involved in pyrimidine biosynthesis [2]. This off-target activity should be considered when interpreting results, especially those related to cell proliferation and death.
- **Control Experiments:** Always include vehicle controls (e.g., same concentration of DMSO) to account for solvent effects. Using p53-null cell lines can help confirm the p53-dependent nature of observed effects [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Tenovin-1 (CAS 380315-80-0) [rndsystems.com]
2. Tenovin-1 Datasheet [selleckchem.com]
3. Tenovin-1 SIRT1, SIRT2 27660-1 [bpsbioscience.com]
4. Tenovin-1 | p53 Activator [medchemexpress.com]
5. Tenovin-1 – SIRT Inhibitor [apexbt.com]
6. Tenovin-1 [sigmaaldrich.com]
7. Tenovin-1 Ameliorates Renal Fibrosis in High-Fat-Diet ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tenovin-1 solvent and solubility for experiments]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548219#tenovin-1-solvent-and-solubility-for-experiments>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)